

# Application Notes and Protocols for Butanenitrile, 4-(dichlorophenylsilyl)-

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## Compound of Interest

Compound Name: Butanenitrile, 4-(dichlorophenylsilyl)-

Cat. No.: B090840

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Due to the limited availability of published research and experimental data on "**Butanenitrile, 4-(dichlorophenylsilyl)-**", this document provides a summary of its known chemical properties and general safety protocols. No specific experimental applications or biological pathway interactions could be identified in the public domain. The information provided herein is intended for guidance and should be supplemented with rigorous in-house evaluation and safety assessments prior to any experimental use.

## Chemical and Physical Properties

"**Butanenitrile, 4-(dichlorophenylsilyl)-**" is a chemical compound with the molecular formula  $C_{10}H_{11}Cl_2NSi$ . Its properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	4-[Dichloro(phenyl)silyl]butanenitrile	
Molecular Formula	C <sub>10</sub> H <sub>11</sub> Cl <sub>2</sub> NSi	
Molecular Weight	244.19 g/mol	
CAS Number	1078-96-2	
Physical State	Liquid (presumed)	
Appearance	Colorless (presumed)	

## Safety and Handling

Hazard Summary: "**Butanenitrile, 4-(dichlorophenylsilyl)-**" is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is also a highly flammable liquid and vapor and causes serious eye irritation.

Personal Protective Equipment (PPE): A detailed list of required PPE for handling this compound is provided below.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber), and a lab coat. Flame retardant antistatic protective clothing is recommended.
Respiratory Protection	Use only in a well-ventilated area or with a certified respirator if vapors/aerosols are generated.

Storage and Handling Precautions:

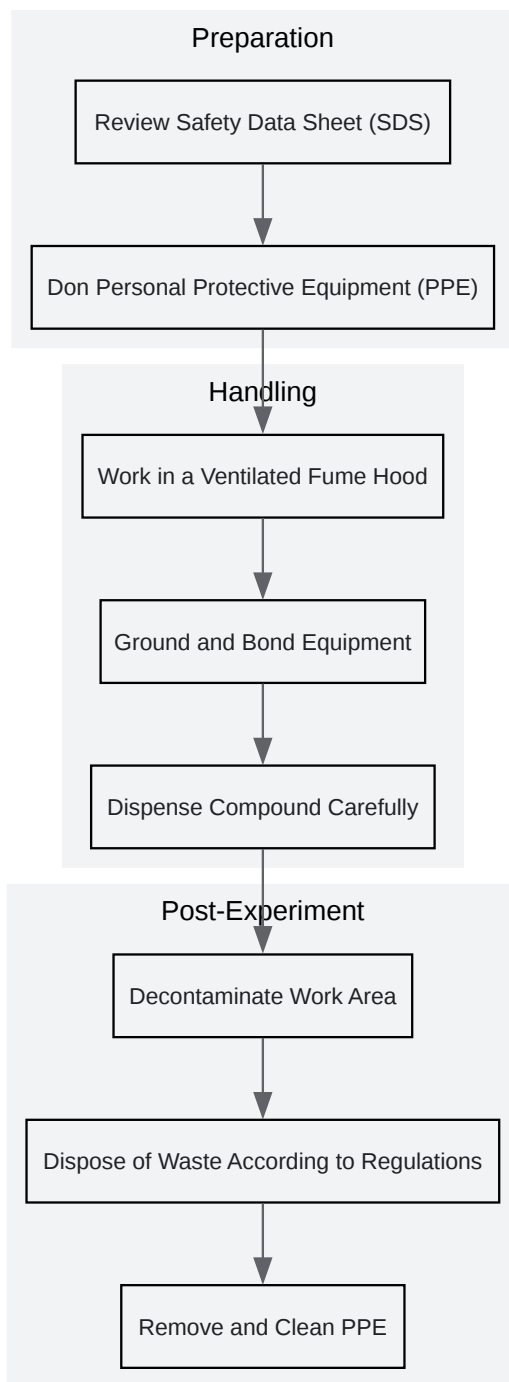
- Keep away from heat, sparks, open flames, and other ignition sources.

- Keep the container tightly closed in a dry and well-ventilated place.
- Ground and bond container and receiving equipment to prevent static discharge.
- Avoid breathing mist or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

## Experimental Workflow: General Handling Protocol

The following diagram outlines a general workflow for the safe handling of "**Butanenitrile, 4-(dichlorophenylsilyl)-**" in a laboratory setting.

## General Handling Workflow for Butanenitrile, 4-(dichlorophenylsilyl)-

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